

chemical formula and molecular weight of 3,4-Dichlorobenzoic acid-d3

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Compound of Interest

Compound Name: 3,4-Dichlorobenzoic acid-d3

Cat. No.: B12405076

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An In-depth Technical Guide on 3,4-Dichlorobenzoic acid-d3

This technical guide provides a comprehensive overview of the chemical properties and analytical methodologies for **3,4-Dichlorobenzoic acid-d3**, a deuterated analog of 3,4-Dichlorobenzoic acid. This information is intended for researchers, scientists, and professionals in drug development and related fields who utilize isotopically labeled compounds for various analytical applications.

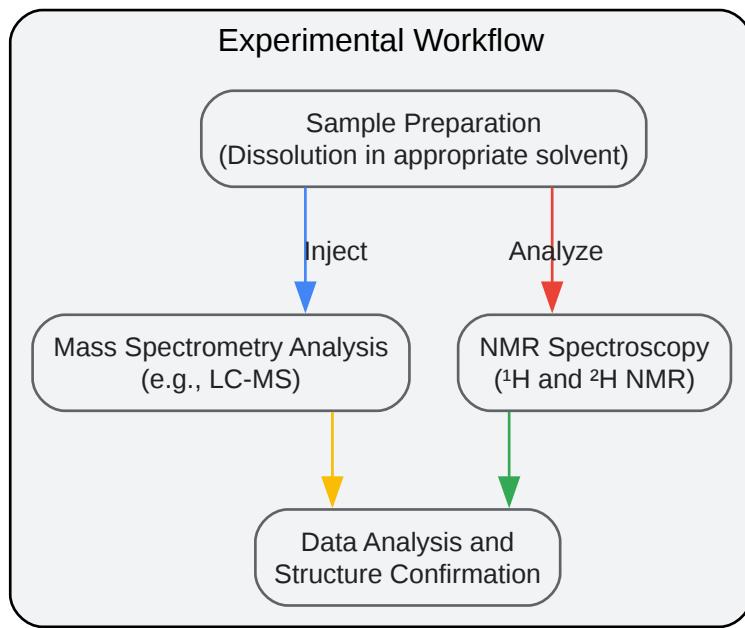
Core Compound Data

The key quantitative data for 3,4-Dichlorobenzoic acid and its deuterated form are summarized in the table below for easy comparison. The deuterated compound, **3,4-Dichlorobenzoic acid-d3**, has three deuterium atoms replacing the hydrogen atoms on the aromatic ring at positions 2, 5, and 6.

Property	3,4-Dichlorobenzoic acid	3,4-Dichlorobenzoic acid-d3
Chemical Formula	C ₇ H ₄ Cl ₂ O ₂ [1] [2] [3] [4] [5]	C ₇ HD ₃ Cl ₂ O ₂ [6]
Molecular Weight	191.01 g/mol [2]	194.03 g/mol [6]
CAS Number	51-44-5 [1]	350818-53-0 [6]

Structural Relationship

The following diagram illustrates the structural difference between 3,4-Dichlorobenzoic acid and its deuterated analog, **3,4-Dichlorobenzoic acid-d3**.



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